

The Chemical Synthesis of 2-Hydroxydecanoyl-CoA: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 2-hydroxydecanoyl-CoA

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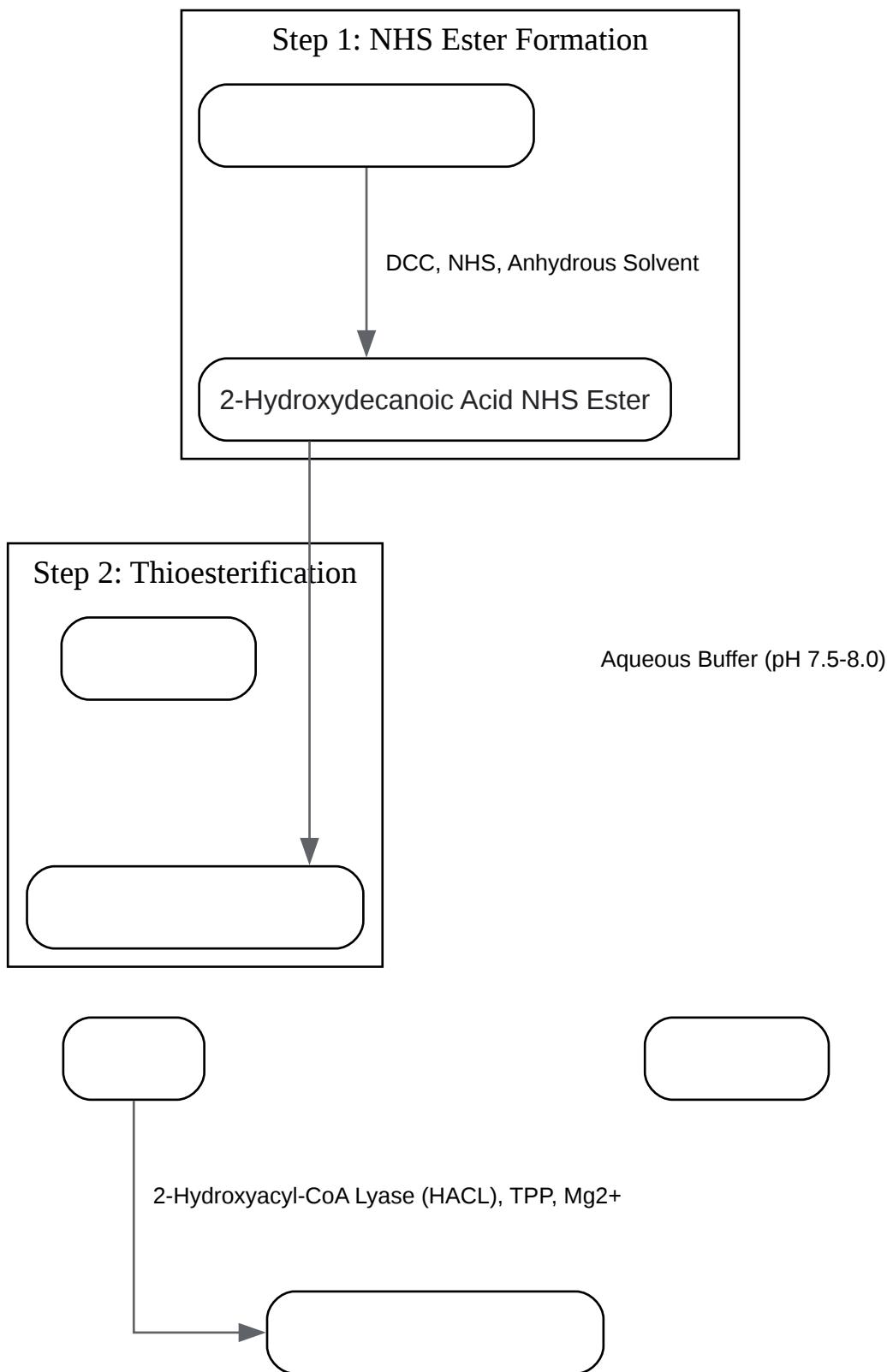
This technical guide provides a comprehensive overview of the chemical synthesis of **2-hydroxydecanoyl-CoA**, a crucial intermediate in various metabolic pathways and a molecule of significant interest in drug development and biochemical research. This document details both a robust chemical synthesis route and a contemporary enzymatic approach, complete with experimental protocols, quantitative data, and pathway visualizations to facilitate a deeper understanding and practical application of these methodologies.

Chemical Synthesis via N-Hydroxysuccinimide Ester Activation

A widely employed and effective method for the chemical synthesis of **2-hydroxydecanoyl-CoA** involves a two-step process. The first step is the activation of the carboxylic acid group of 2-hydroxydecanoic acid to form an N-hydroxysuccinimide (NHS) ester. This activated ester is then reacted with the free sulphydryl group of Coenzyme A (CoA) to yield the final product, **2-hydroxydecanoyl-CoA**.

Synthesis Pathway

The chemical synthesis pathway can be visualized as a two-step process:

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